

A Technical Guide to the Solubility of O,O,O-Triphenyl Phosphorothioate

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Compound of Interest

Compound Name: *O,O,O-Triphenyl phosphorothioate*

Cat. No.: *B1584501*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **O,O,O-Triphenyl phosphorothioate** in various solvents. Due to the limited availability of precise quantitative data in public literature, this document summarizes known qualitative and quantitative solubility information and offers a detailed experimental protocol for determining solubility in a laboratory setting.

Core Compound Information

O,O,O-Triphenyl phosphorothioate is a mono-constituent substance with the molecular formula C18H15O3PS.^{[1][2]} It is primarily used in industrial applications as an insecticide, acaricide, lubricant additive, and flame retardant.^{[1][3]}

Solubility Profile

O,O,O-Triphenyl phosphorothioate is characterized by its low solubility in aqueous solutions and good solubility in several organic solvents.

Quantitative Solubility Data

The available quantitative solubility data for **O,O,O-Triphenyl phosphorothioate** is limited. The following table summarizes the known values.

Solvent	Temperature	Solubility
Water	20 °C	< 0.02 mg/L

It is important to note that while qualitative sources indicate solubility in solvents such as acetone, ethanol, ether, and ketones, specific quantitative data is not readily available in the reviewed literature.^[1]

Qualitative Solubility Information

Solvent Class	Solubility
Alcohols (e.g., Ethanol)	Soluble ^[1]
Ketones (e.g., Acetone)	Soluble ^[1]
Ethers (e.g., Diethyl Ether)	Soluble ^[1]
Water	Insoluble ^[1]

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The equilibrium shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a solid compound in a given solvent.

Principle

An excess amount of the solid compound is agitated in the solvent for a prolonged period to ensure that equilibrium is reached between the dissolved and undissolved solute. The resulting saturated solution is then separated from the excess solid and the concentration of the dissolved solute is measured.

Materials and Equipment

- **O,O,O-Triphenyl phosphorothioate** (solid)
- Solvent of interest (e.g., acetone, ethanol, diethyl ether)

- Analytical balance
- Glass vials or flasks with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another appropriate analytical instrument.

Procedure

- **Preparation:** Add an excess amount of **O,O,O-Triphenyl phosphorothioate** to a series of glass vials. The exact amount should be sufficient to ensure that undissolved solid remains at the end of the experiment.
- **Solvent Addition:** Accurately pipette a known volume of the desired solvent into each vial.
- **Equilibration:** Tightly cap the vials and place them in an orbital shaker or on a magnetic stirrer with controlled temperature. Agitate the samples at a constant speed for a sufficient time to reach equilibrium (typically 24-72 hours).
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed for a period to allow the excess solid to sediment. For finer suspensions, centrifugation at a controlled temperature can be used to facilitate separation.
- **Sample Collection:** Carefully withdraw an aliquot of the supernatant (the clear, saturated solution) using a syringe. Immediately filter the aliquot through a syringe filter into a clean vial to remove any remaining solid particles.
- **Dilution:** Accurately dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical method.

- Quantification: Analyze the diluted samples using a calibrated HPLC method or another suitable analytical technique to determine the concentration of **O,O,O-Triphenyl phosphorothioate**.
- Calculation: Calculate the solubility of **O,O,O-Triphenyl phosphorothioate** in the solvent based on the measured concentration and the dilution factor. The results are typically expressed in units such as g/L, mg/mL, or mol/L.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the shake-flask solubility determination method.



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